

Chrysothamnus paniculatus chemical constituents

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Compound Focus: 3,4,5-Tricaffeoylquinic acid

CAS No.: 86632-03-3

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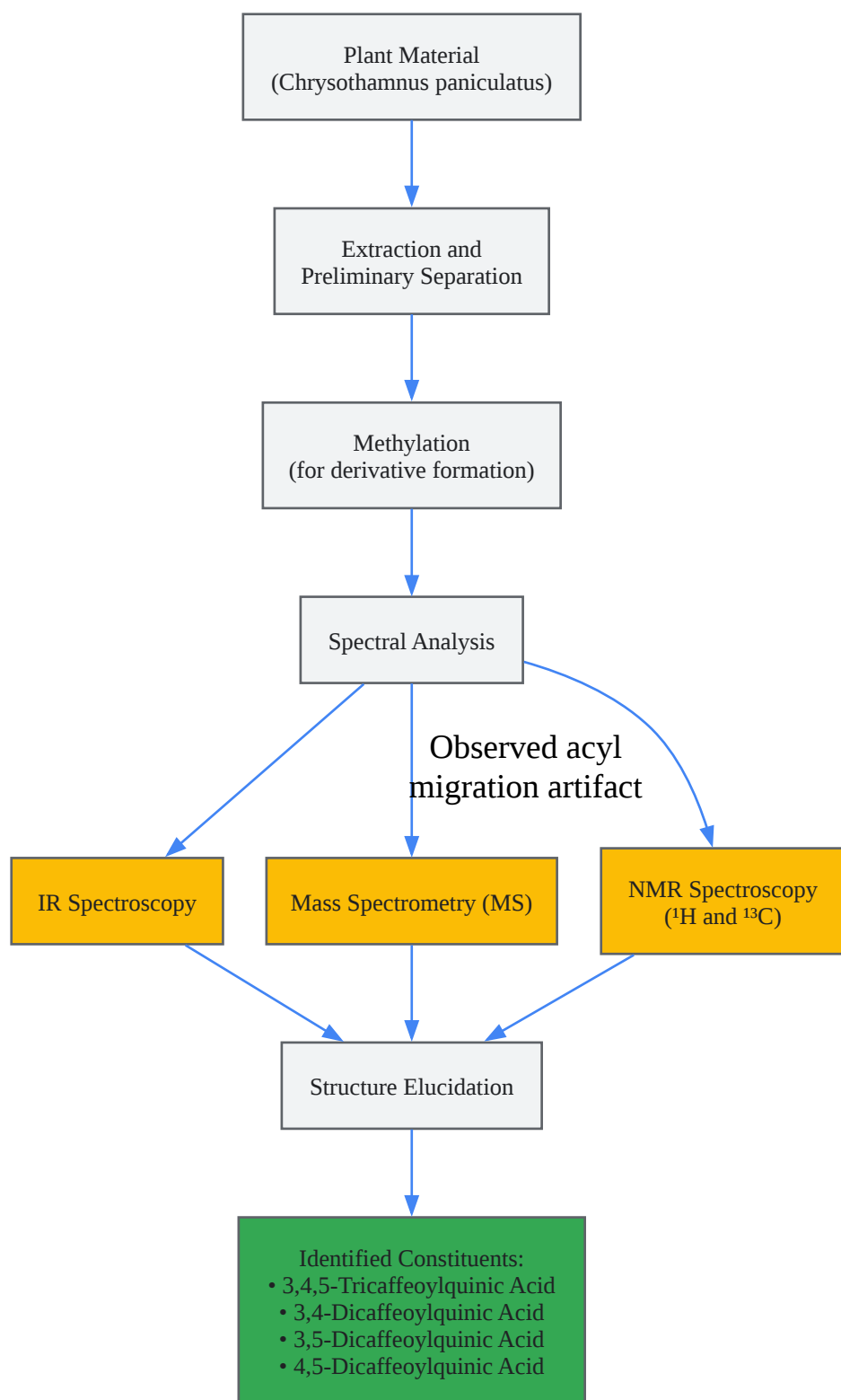
Identified Chemical Constituents

The primary chemical constituents identified in *Chrysothamnus paniculatus* are a series of caffeoylquinic acid derivatives [1] [2]. The key compounds are summarized in the table below.

Compound Class	Specific Compounds Identified	Key Analytical Methods Reported
Tricaffeoylquinic Acids	3,4,5-Tricaffeoylquinic Acid (a novel compound described as a "shikimate prearomatic") [1]	Spectral properties (IR, MS, (¹ H)-NMR, (¹³ C)-NMR), methylation [1]
Dicaffeoylquinic Acids	3,4-Dicaffeoylquinic acid; 3,5-Dicaffeoylquinic acid; 4,5-Dicaffeoylquinic acid [1] [2]	Spectral properties, comparison of IR and MS data, observation of intramolecular acyl migration via MS [1]

Detailed Experimental Methodologies

The identified study employed a detailed phytochemical workflow for the isolation and characterization of these compounds.



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Key Experimental Notes:

- **Spectral Comparison:** The IR and MS data for the methylated derivatives of the dicaffeoylquinic acids (compounds **2b-4b**) were reported to be "virtually identical," aiding in their classification [1].
- **Artifact Observation:** An unexpected peak in the mass spectrum of one compound was hypothesized to result from **intramolecular acyl migration** during sample heating for volatilization in the ion source. This phenomenon is known to occur in some indole alkaloids for similar reasons [1].
- **NMR Analysis:** The (^1H)-NMR spectrum was used to identify the presence of specific groups like the 3',4'-dimethoxy-E-cinnamoyl group. The (^{13}C)-NMR spectrum data was consistent with the assigned structure for the novel tricaffeoylquinic acid derivative (**1b**) [1].

Research Context and Future Directions

- **Taxonomic Note:** Be aware that the genus *Chrysothamnus* is phylogenetically close to the genus *Ericameria*, with some species, like *Chrysothamnus nauseosus*, being transferred to *Ericameria* [3]. Research on *Ericameria nauseosa* (rubber rabbitbrush) may provide useful comparative data.
- **Potential Bioactivity:** Caffeoylquinic acids are a widely studied class of compounds with recognized biological activities. While specific activity data for *C. paniculatus* is not provided in the search results, related plants in the Asteraceae family are known for antioxidant, anti-inflammatory, and enzyme-inhibitory effects [4] [5].
- **Research Gap:** The available chemical data is from a 1983 publication [2]. Modern, in-depth phytochemical profiling using advanced techniques like LC-MS/MS, as well as biological screening, are needed to fully evaluate the drug discovery potential of *Chrysothamnus paniculatus*.

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References

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